

An In-Depth Technical Guide to 5'-Hydroxy Thalidomide: A Key Metabolite

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Compound of Interest

Compound Name: 5'-Hydroxy Thalidomide

CAS No.: 203450-07-1

Cat. No.: B1140232

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Foreword

The story of thalidomide is one of the most compelling and cautionary tales in modern pharmacology. Initially introduced as a seemingly safe sedative, its devastating teratogenic effects led to a global tragedy and a revolution in drug safety regulations.[1][2] Yet, thalidomide has been repurposed and continues to be a valuable therapeutic for conditions like multiple myeloma and leprosy complications.[2] This remarkable duality is driven by a complex mechanism of action, deeply intertwined with its metabolism. This guide moves beyond the parent compound to deliver a focused, technical exploration of one of its primary metabolites: **5'-Hydroxy Thalidomide**. For researchers in drug development and metabolism, understanding the distinct pharmacological profile of this metabolite is crucial for contextualizing the activity of the parent drug and exploring new therapeutic avenues.

The Metabolic Fate of Thalidomide

Thalidomide itself undergoes limited metabolism by cytochrome P450 (CYP450) enzymes, but two principal hydroxylated metabolites are consistently identified in humans.[3] It is essential to distinguish between them, as their biological activities differ significantly:

- 5-Hydroxy Thalidomide: Formed by the enzymatic hydroxylation of the phthalimide ring.[3] This metabolite is a key player in the CRBN-mediated teratogenic effects of thalidomide.[4]

- **5'-Hydroxy Thalidomide:** Formed by the hydroxylation of the glutarimide ring.[3] This is the subject of our guide, and as we will explore, its pharmacological profile is distinct from both the parent drug and its 5-hydroxy isomer.

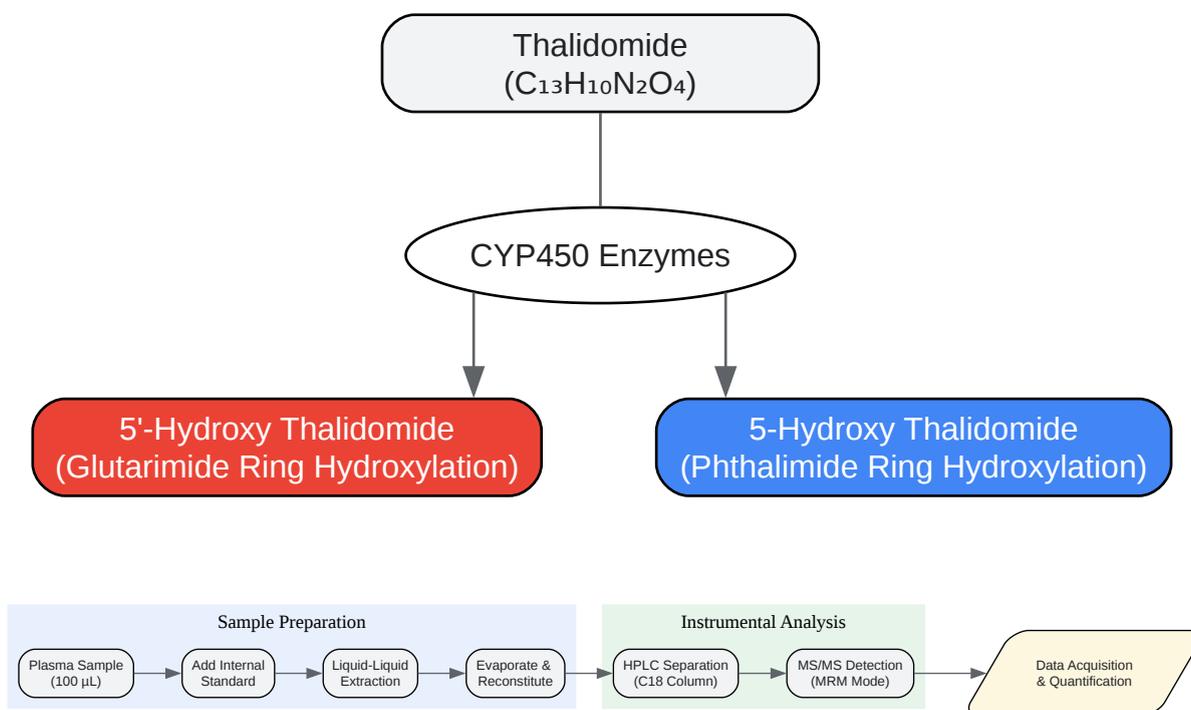
Physicochemical Properties of Thalidomide Metabolites

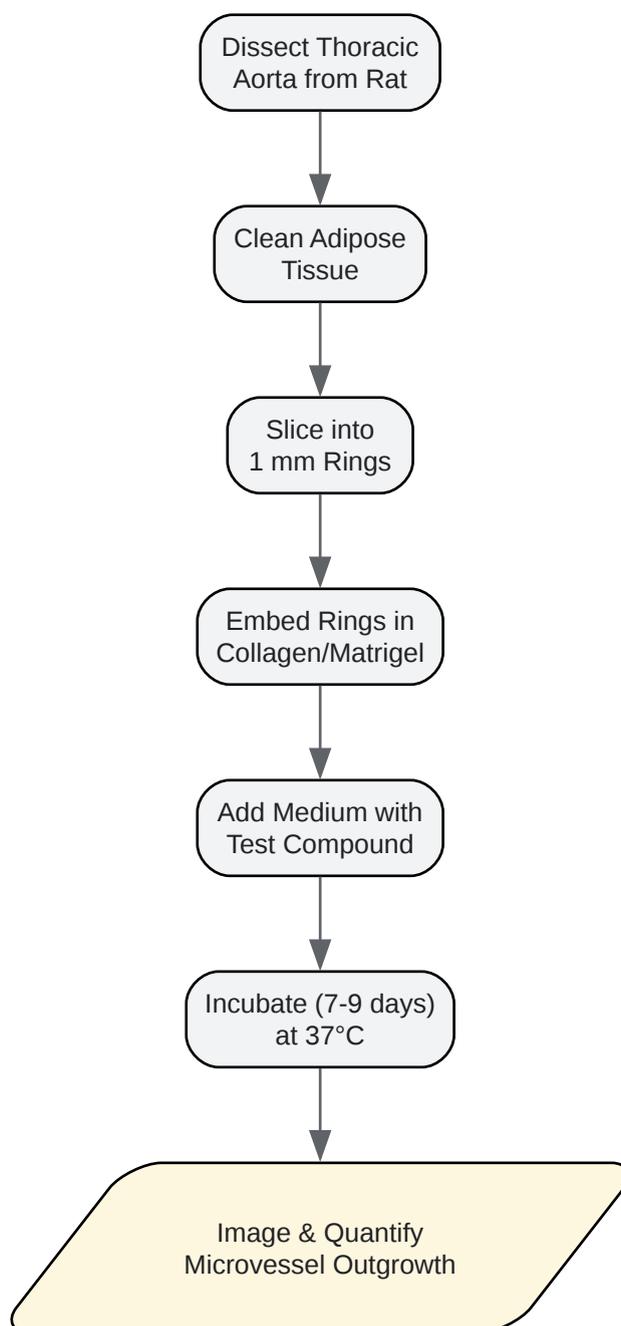
A clear understanding of the physical and chemical properties of these compounds is the foundation of all subsequent experimental work, from analytical method development to the design of cell-based assays.

Property	Thalidomide (Parent)	5-Hydroxy Thalidomide	5'-Hydroxy Thalidomide
IUPAC Name	2-(2,6-dioxopiperidin-3-yl)isoindole-1,3-dione[5]	2-(2,6-dioxopiperidin-3-yl)-5-hydroxyisoindole-1,3-dione[6]	2-(5-hydroxy-2,6-dioxo-3-piperidinyl)-1H-Isoindole-1,3(2H)-dione[4]
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₄ [5]	C ₁₃ H ₁₀ N ₂ O ₅ [3][6]	C ₁₃ H ₁₀ N ₂ O ₅ [4]
Molecular Weight	258.23 g/mol [7]	274.23 g/mol [3][6]	274.23 g/mol [4]
CAS Number	50-35-1	64567-60-8[3][6]	203450-07-1[4]
Site of Hydroxylation	N/A	Phthalimide Ring	Glutarimide Ring

Metabolic Pathway Visualization

The enzymatic conversion of thalidomide is a critical activation step that diversifies its biological effects. The diagram below illustrates the formation of **5'-Hydroxy Thalidomide** and its isomeric metabolite, 5-Hydroxy Thalidomide, from the parent compound, a process primarily mediated by CYP450 enzymes.





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